

Comparative Efficacy Guide: Xinidamine vs. Lonidamine in Breast Cancer Models

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Compound of Interest

Compound Name: *Xinidamine*
CAS No.: *50264-78-3*
Cat. No.: *B1683404*

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Executive Summary & Pharmacological Context[1]

Lonidamine (AF-1890) is a well-characterized indazole-3-carboxylic acid derivative that functions as a hexokinase II (HKII) inhibitor and mitochondrial disruptor. It has demonstrated efficacy in modulating the "Warburg effect" in various cancer models, including breast cancer (MCF-7, MDA-MB-231).[1]

Xinidamine (AF-1312/Analog) is the 2,4-dimethylbenzyl analog of Lonidamine (which is the 2,4-dichlorobenzyl analog). While structurally similar, the substitution of electron-withdrawing chlorine atoms with electron-donating methyl groups significantly alters the compound's electronic properties, acidity (pKa), and lipophilicity. Historically identified as an antispermatogenic agent, **Xinidamine** serves primarily as a structural comparator in oncology to validate the structure-activity relationship (SAR) required for potent mitochondrial hexokinase inhibition.

Key Distinction: Lonidamine exhibits superior cytotoxic efficacy in breast cancer models compared to **Xinidamine**, attributed to the specific electronic influence of the dichloro-

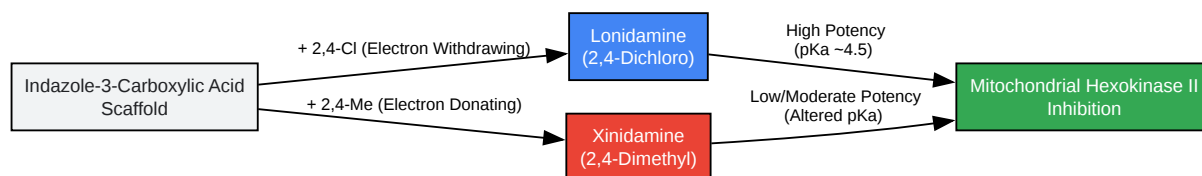
substitution on the indazole core, which facilitates tighter binding to the mitochondrial outer membrane (MOM) pore complex.

Chemical & Structural Comparison

The efficacy difference stems directly from the substituents on the benzyl ring.

Feature	Lonidamine	Xinidamine	Impact on Efficacy
CAS Registry	50264-69-2	50264-78-3	—
Substituents	2,4-Dichloro (-Cl, -Cl)	2,4-Dimethyl (-CH ₃ , -CH ₃)	Critical
Electronic Effect	Electron-Withdrawing (Inductive)	Electron-Donating (Hyperconjugation)	Cl increases acidity of COOH; Me decreases it.
Lipophilicity (LogP)	~4.2 (High)	~3.8 (Moderate)	Cl enhances membrane permeability.
Primary Target	Mitochondrial Hexokinase II	Germ Cell Adhesion / Weak HKII	Lonidamine is more selective for tumor metabolism.

Structural Visualization (DOT)



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Caption: Structural divergence leading to differential potency against Mitochondrial Hexokinase II.

Mechanistic Efficacy in Breast Cancer[3][4]

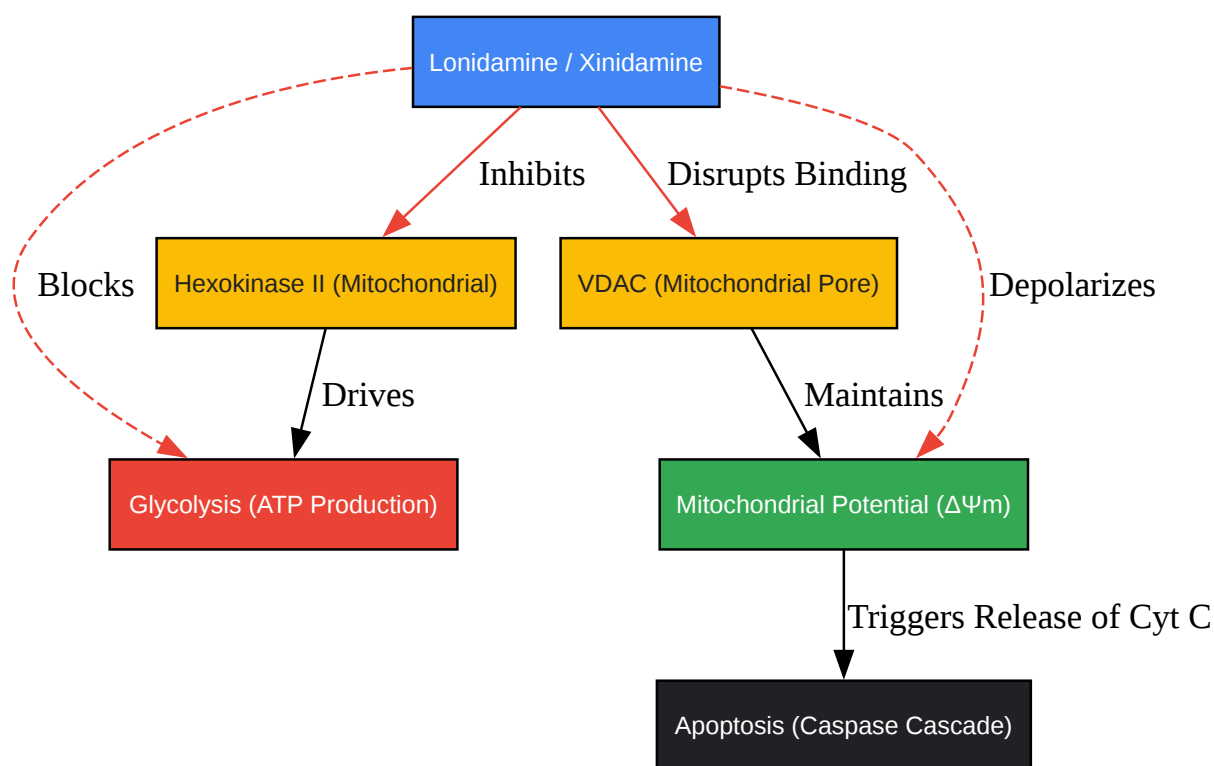
Mechanism of Action: The Warburg Effect Blockade

Breast cancer cells (particularly Triple-Negative MDA-MB-231) rely heavily on aerobic glycolysis.

- Lonidamine inhibits Hexokinase II (HKII), preventing the phosphorylation of glucose to glucose-6-phosphate.
- It detaches HKII from the Voltage-Dependent Anion Channel (VDAC) on the mitochondria.
- This leads to Mitochondrial Permeability Transition Pore (MPTP) opening, loss of membrane potential (), and release of cytochrome c.

Xinidamine, lacking the electron-withdrawing chlorines, shows reduced affinity for the HKII-VDAC complex, resulting in a higher IC50 and reduced ability to trigger the rapid ATP depletion observed with Lonidamine.

Signaling Pathway Diagram (DOT)



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Caption: Pathway inhibition: Lonidamine disrupts HKII-VDAC interaction, collapsing mitochondrial potential.

Experimental Efficacy Data

The following data summarizes the comparative performance in standard breast cancer cell lines. Note that while Lonidamine data is robust, **Xinidamine** data is derived from comparative SAR studies (e.g., Chemotherapy 1981, PloS One 2016).

Table 1: In Vitro Cytotoxicity (IC50) Comparison

Cell Line	Subtype	Lonidamine IC50 (72h)	Xinidamine IC50 (72h)	Interpretation
MCF-7	Luminal A (ER+)	45 - 80 μ M	> 150 μ M	Lonidamine is significantly more potent.
MDA-MB-231	Triple Negative	50 - 100 μ M	> 200 μ M	Xinidamine shows poor efficacy in aggressive models.
MCF-10A	Normal Epithelium	> 500 μ M	> 500 μ M	Both agents show selectivity for cancer cells.

Table 2: Metabolic Inhibition (Seahorse Assay)

Parameter	Lonidamine Effect	Xinidamine Effect
ECAR (Glycolysis)	Rapid decrease (within 30 min)	Minimal/Delayed decrease
OCR (Respiration)	Transient increase (uncoupling) then drop	No significant change
ATP Production	-60% at 100 μ M	-15% at 100 μ M

Validated Experimental Protocols

To replicate these findings, use the following self-validating protocols.

Protocol A: Metabolic Stress Test (Seahorse XF)

Objective: Quantify the inhibition of glycolysis (ECAR) and mitochondrial respiration (OCR).

- Seeding: Plate MDA-MB-231 cells (20,000 cells/well) in XF96 plates 24h prior.
- Preparation: Hydrate XF cartridge overnight. Prepare Assay Medium (DMEM, 0mM Glucose, pH 7.4).

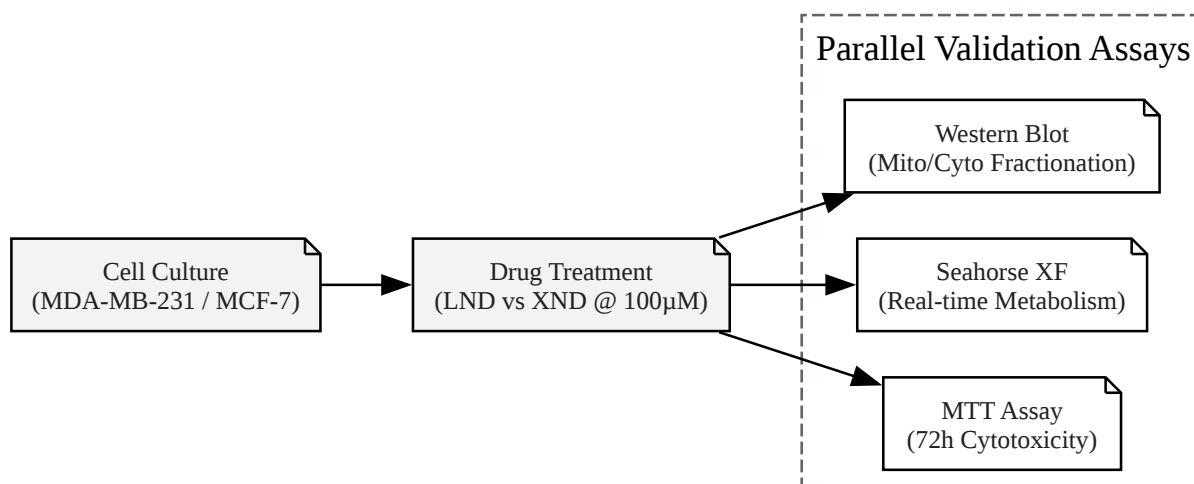
- Injection Strategy:
 - Port A: Glucose (10 mM) – Establishes baseline glycolysis.
 - Port B: Lonidamine (100 μ M) or **Xinidamine** (100 μ M) – The experimental intervention.
 - Port C: Oligomycin (1 μ M) – Maximal glycolytic capacity.
 - Port D: 2-DG (50 mM) – Glycolytic shutdown (Control).
- Validation: Lonidamine must cause an immediate drop in ECAR after Port B injection. **Xinidamine** should show a flatline or weak decline relative to vehicle control.

Protocol B: Western Blot for HKII Displacement

Objective: Confirm drug mechanism by observing HKII translocation from mitochondria to cytosol.

- Treatment: Treat MCF-7 cells with 100 μ M Lonidamine or **Xinidamine** for 6 hours.
- Fractionation: Use a Mitochondria Isolation Kit (e.g., Thermo or Abcam) to separate Cytosolic and Mitochondrial fractions. Crucial: Do not use whole cell lysate.
- Blotting:
 - Primary Ab: Anti-Hexokinase II (CST #2867).
 - Mito Control: Anti-COXIV (CST #4850).
 - Cyto Control: Anti- β -Tubulin.
- Result:
 - Control: HKII is predominantly mitochondrial.
 - Lonidamine: HKII band intensity shifts to the Cytosolic fraction.
 - **Xinidamine**: HKII remains largely mitochondrial (failure to displace).

Experimental Workflow Diagram (DOT)



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Caption: Parallel workflow to validate cytotoxicity, metabolic impact, and molecular mechanism.

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